

# Application of Carbonic Acid in Geological CO<sub>2</sub> Sequestration: Application Notes and Protocols

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## Compound of Interest

Compound Name: Carbonic Acid

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## Introduction

Geological carbon sequestration is a important strategy for mitigating the atmospheric concentration of carbon dioxide (CO<sub>2</sub>), a major contributor to climate change. This process involves capturing CO<sub>2</sub> from industrial sources and injecting it into deep geological formations for long-term storage. A critical component of the security and permanence of this storage is the in-situ formation of **carbonic acid** (H<sub>2</sub>CO<sub>3</sub>) and its subsequent reactions with the host rock. When CO<sub>2</sub> dissolves in formation water (brine), it forms **carbonic acid**, a weak acid that can react with minerals in the reservoir rock.<sup>[1]</sup> This process, known as mineral carbonation, can lead to the precipitation of stable carbonate minerals, effectively locking CO<sub>2</sub> into a solid, stable form.<sup>[1][2]</sup> These application notes provide a detailed overview of the role of **carbonic acid** in geological CO<sub>2</sub> sequestration, with a focus on quantitative data, experimental protocols, and the visualization of key processes.

## Data Presentation

### Quantitative Data on CO<sub>2</sub> Mineralization and Storage Efficiency

The efficiency of CO<sub>2</sub> sequestration is influenced by various factors, including the mineralogy of the storage formation, temperature, pressure, and fluid chemistry.<sup>[2]</sup> Basaltic rocks and deep saline aquifers are two of the most promising types of geological formations for CO<sub>2</sub> storage.<sup>[3]</sup>

Table 1: CO<sub>2</sub> Mineralization in Basalt Formations

Parameter	Value	Conditions	Source
CO <sub>2</sub> Mineralization Rate	1.24 ± 0.52 kg of CO <sub>2</sub> /m <sup>3</sup> of basalt per year	100 °C and 100 bar	[4]
Mineralization Efficiency	~60% of injected CO <sub>2</sub> mineralized within two years	Wallula Basalt Pilot Project	[2][5][6]
Pore Space Occupation	~4% of available reservoir pore space occupied by carbonates	Post-injection analysis at Wallula Basalt Pilot Project	[2][5][6]
Optimal Temperature for Olivine Carbonation	~185°C	Laboratory experiments	[7]
Optimal Temperature for Wollastonite Carbonation	~100°C	Laboratory experiments	[7]

Table 2: CO<sub>2</sub> Storage Efficiency in Deep Saline Aquifers

Trapping Mechanism	Storage Efficiency Factor (P10 - P90)	Formation Scale	Site-Specific Scale	Source
Various Lithologies	1.66% - 5.13%	Formation Scale	-	[8]
Various Lithologies and Depositional Environments	4% - 17%	-	Site-Specific Scale	[8]
Solubility Trapping	Can account for 15-33% of injected CO <sub>2</sub> after 50 years	Minnelusa Formation and Bunter Formation modeling	[9]	
Mineral Trapping	Considered a long-term and highly secure trapping mechanism	General consensus	[10]	

## Signaling Pathways and Logical Relationships

The process of CO<sub>2</sub> sequestration via **carbonic acid** involves a series of interconnected chemical reactions and physical transport phenomena. These can be visualized as a signaling pathway from the initial injection of CO<sub>2</sub> to its final state as a stable mineral.



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Caption: Geochemical pathway of CO<sub>2</sub> from injection to mineral trapping.

## Experimental Protocols

### High-Pressure CO<sub>2</sub>-Rock Interaction Experiment

Objective: To investigate the geochemical reactions between CO<sub>2</sub>-saturated brine and reservoir rock samples under simulated subsurface conditions.

Materials:

- High-pressure, high-temperature reactor vessel (e.g., autoclave)
- Syringe pump for CO<sub>2</sub> injection
- Heating mantle or oven for temperature control
- Pressure transducer and thermocouple
- Rock core or crushed rock samples from the target reservoir
- Synthetic brine mimicking the formation water composition
- Analytical equipment: pH meter, ion chromatograph (IC), inductively coupled plasma mass spectrometer (ICP-MS), scanning electron microscope (SEM), X-ray diffractometer (XRD)

Procedure:

- Sample Preparation:
  - Characterize the initial mineralogy and surface area of the rock samples using XRD and BET analysis, respectively.
  - Clean and dry the rock samples to remove any contaminants.
- Brine Preparation:
  - Prepare a synthetic brine with a composition matching the target geological formation.

- Degas the brine to remove dissolved oxygen.
- Experimental Setup:
  - Place a known mass of the rock sample and a specific volume of brine into the reactor vessel.
  - Seal the reactor and heat it to the desired reservoir temperature.
- CO<sub>2</sub> Injection:
  - Once the temperature has stabilized, inject liquid CO<sub>2</sub> into the reactor using the syringe pump until the target pressure is reached.
- Reaction Monitoring:
  - Maintain the system at a constant temperature and pressure for the duration of the experiment (days to months).
  - Periodically, collect aqueous samples from the reactor to analyze for changes in pH, alkalinity, and elemental concentrations using IC and ICP-MS.
- Post-Experiment Analysis:
  - At the end of the experiment, carefully depressurize and cool the reactor.
  - Recover the rock samples and analyze them using SEM to observe changes in mineral morphology and XRD to identify any newly formed carbonate minerals.

## Core Flooding Experiment

Objective: To evaluate the changes in petrophysical properties (porosity, permeability) and CO<sub>2</sub> trapping efficiency in a reservoir rock core during the flow of CO<sub>2</sub>-saturated brine.

Materials:

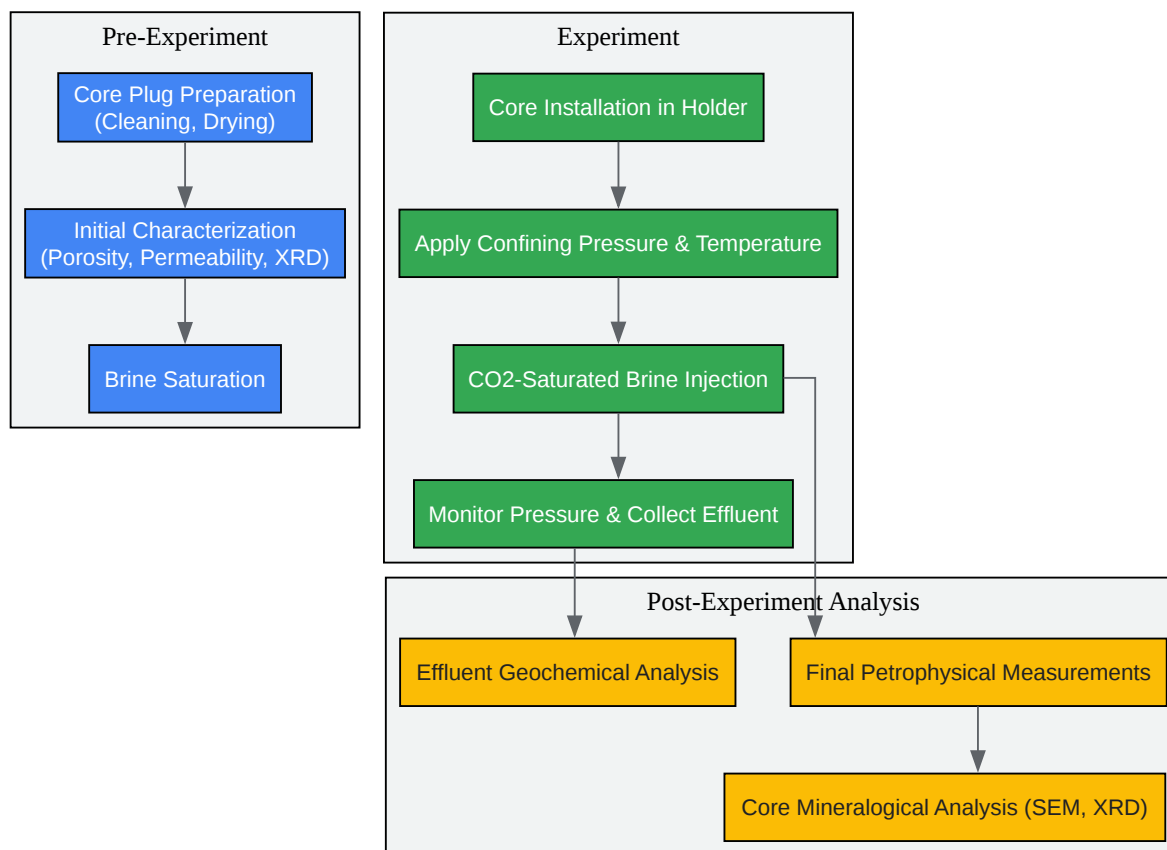
- Core flooding apparatus, including a core holder, pumps for fluid injection, pressure and temperature controllers, and a back-pressure regulator.

- Reservoir rock core plug.
- Synthetic brine and supercritical CO<sub>2</sub>.
- Effluent fluid collection system.
- Analytical equipment for fluid and rock analysis as in the previous protocol.

#### Procedure:

- Core Preparation:
  - Clean, dry, and characterize the initial porosity and permeability of the core plug.
  - Saturate the core with the synthetic brine.
- Experimental Setup:
  - Install the saturated core into the core holder and apply confining pressure to simulate overburden stress.
  - Heat the system to the reservoir temperature.
- CO<sub>2</sub>-Saturated Brine Injection:
  - Inject CO<sub>2</sub>-saturated brine through the core at a constant flow rate.
  - Monitor the differential pressure across the core to calculate permeability changes in real-time.
- Effluent Analysis:
  - Collect effluent fluid samples at regular intervals and analyze for pH, alkalinity, and dissolved ion concentrations.
- Post-Experiment Analysis:
  - After the experiment, carefully remove the core and perform post-characterization of porosity and permeability.

- Analyze sections of the core using SEM and XRD to identify mineral dissolution and precipitation.



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Caption: Workflow for a typical CO<sub>2</sub> core flooding experiment.

## Monitoring and Analytical Techniques

Effective monitoring is crucial to verify the security and efficiency of geological CO<sub>2</sub> sequestration. Several analytical techniques are employed to detect and quantify the effects of **carbonic acid** and subsequent mineral carbonation.

Table 3: Analytical Techniques for Monitoring CO<sub>2</sub> Sequestration

Technique	Application	Information Obtained
Scanning Electron Microscopy (SEM)	Analysis of rock samples	Visualization of mineral dissolution and precipitation, changes in pore structure. <a href="#">[10]</a>
X-ray Diffraction (XRD)	Mineralogical analysis of rock samples	Identification and quantification of mineral phases, including newly formed carbonates. <a href="#">[10]</a>
Ion Chromatography (IC)	Analysis of brine samples	Measurement of major anion and cation concentrations.
Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	Analysis of brine samples	Measurement of trace element concentrations.
pH and Alkalinity Titration	Analysis of brine samples	Determination of the acidity and buffering capacity of the formation water.
Seismic Monitoring	Reservoir-scale monitoring	Detection of changes in the elastic properties of the rock due to fluid substitution and mineral precipitation. <a href="#">[11]</a>

## Conclusion

The formation of **carbonic acid** is a cornerstone of secure geological CO<sub>2</sub> sequestration through mineral trapping. Understanding the quantitative aspects of these geochemical reactions and having robust experimental protocols are essential for accurately predicting the long-term fate of stored CO<sub>2</sub> and for optimizing injection strategies. The data, protocols, and visualizations provided in these application notes offer a comprehensive resource for researchers and professionals working to advance carbon capture and storage technologies.



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